

Personal protective equipment for handling Butylated hydroxytoluene-d21

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butylated hydroxytoluene-d21

Cat. No.: B1612495

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Essential Safety and Handling Guide for Butylated Hydroxytoluene-d21

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Butylated hydroxytoluene-d21** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identification:

- Chemical Name: **Butylated hydroxytoluene-d21**
- Synonyms: BHT-d21, 2,6-Di-tert-butyl-4-(methyl-d3)phenol-d18
- CAS Number: 128-37-0 (for non-deuterated BHT)

Hazard Identification and Personal Protective Equipment (PPE)

Butylated hydroxytoluene is classified as a hazardous chemical that can cause irritation to the eyes and respiratory system.[1] Ingestion of large doses may lead to nausea, vomiting, and gastrointestinal distress.[1] Therefore, adherence to proper PPE protocols is mandatory.

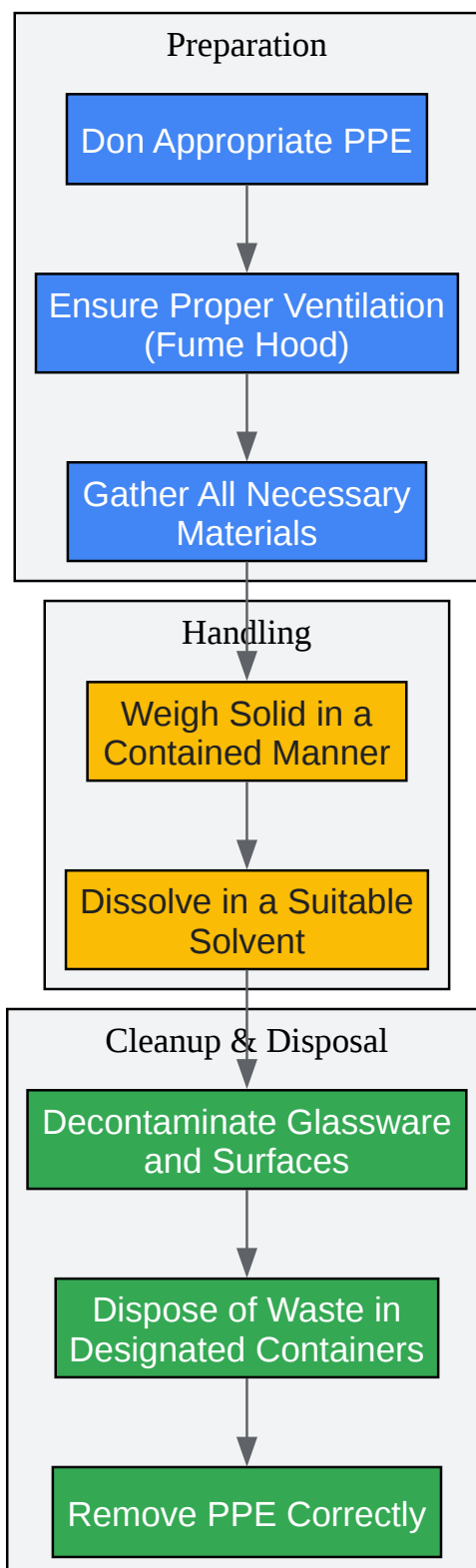
Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles are required.[1][2] If there is a risk of dust blowback, a full-face respirator should be used.[1]
Hand Protection	Chemical-resistant gloves tested according to EN 374 are suitable.[3]
Skin and Body	A lab coat or long-sleeved shirt and trousers should be worn.[1] For tasks with a higher risk of exposure, a disposable suit may be necessary.
Respiratory	For tasks that may generate dust or cause inhalation exposure, a NIOSH-certified negative pressure full-face respirator with a combination Organic Vapor/P95 cartridge is recommended. [1]

Operational and Handling Plan

Safe handling of **Butylated hydroxytoluene-d21** requires well-defined procedures to minimize exposure and ensure a safe laboratory environment.

Workflow for Safe Handling:



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Safe Handling Workflow for **Butylated Hydroxytoluene-d21**

Experimental Protocol: Spill Cleanup

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- **Evacuate and Ventilate:** Immediately alert others in the area and evacuate if necessary. Ensure the area is well-ventilated.
- **Don PPE:** Before attempting to clean the spill, don the appropriate PPE as outlined in the table above.
- **Contain the Spill:** For solid spills, carefully sweep the material to avoid dust formation and place it into a suitable container for disposal.^{[1][4]} Non-sparking tools should be used.^{[1][5]}
- **Decontaminate:** Clean the contaminated surface thoroughly with soap and water.^[1]
- **Dispose of Waste:** All cleanup materials and contaminated PPE should be placed in a sealed, labeled container for proper disposal according to institutional and local regulations.

Disposal Plan

Butylated hydroxytoluene is classified as very toxic to aquatic life with long-lasting effects.^{[3][4]}^[6] Therefore, it is crucial to prevent it from entering surface or ground waters.^[1]

Disposal Guidelines:

Waste Type	Disposal Procedure
Unused Chemical	Dispose of as a non-hazardous waste in accordance with applicable federal, state, and local regulations.[1] Uncontaminated BHT is generally considered non-hazardous waste and can typically be landfilled.[1]
Contaminated Materials	Items such as gloves, wipes, and disposable labware that are contaminated with Butylated hydroxytoluene-d21 should be collected in a designated, sealed waste container. Dispose of in accordance with local, state, and federal regulations.[4]
Empty Containers	Empty containers should be taken to an approved waste handling site for recycling or disposal.[6]

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- To cite this document: BenchChem. [Personal protective equipment for handling Butylated hydroxytoluene-d21]. BenchChem, [2025]. [Online PDF]. Available at:

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